

Step-by-Step Guide to Dissolving HAIYPRH Hydrochloride: Application Notes and Protocols

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Compound of Interest

Compound Name: HAIYPRH hydrochloride

Cat. No.: B15144501

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the dissolution of **HAIYPRH hydrochloride**, a heptapeptide targeting the transferrin receptor (TfR).[1][2][3] These protocols are intended for research purposes to ensure the proper handling and preparation of this peptide for various applications in drug delivery and targeted therapies.[2][4]

Chemical and Physical Properties

HAIYPRH hydrochloride is a synthetic peptide with the amino acid sequence His-Ala-Ile-Tyr-Pro-Arg-His.[4] It is commonly used to functionalize nanocarriers to facilitate their transport across the blood-brain barrier and target cells overexpressing the transferrin receptor, such as glioma cells.[1][2][4]

| Property | Value | Reference |
|-------------------|--------------------------------|-----------|
| Molecular Formula | C41H61CIN14O9 | [1][5] |
| Molecular Weight | 929.46 g/mol | [1][5] |
| Appearance | White to off-white solid | [2] |
| Purity | ≥99% | [5] |
| Solubility | Soluble in water (≥ 100 mg/mL) | [1][2] |
| Target | Transferrin Receptor (TfR) | [1][3] |

Experimental Protocols

Materials and Equipment

- **HAIYPRH hydrochloride** powder
- Sterile, deionized, and nuclease-free water
- Vortex mixer
- Pipettes and sterile pipette tips
- Sterile microcentrifuge tubes
- Optional: 0.22 µm syringe filter for sterilization

Step-by-Step Dissolution Protocol for Stock Solutions

This protocol outlines the steps to prepare a stock solution of **HAIYPRH hydrochloride**.

- Aliquoting (Recommended): Before opening, briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom. To avoid repeated freeze-thaw cycles that can degrade the peptide, it is recommended to aliquot the desired amount of the powder into separate sterile microcentrifuge tubes before reconstitution.[2]

- **Solvent Addition:** Add the appropriate volume of sterile, deionized water to the vial or microcentrifuge tube containing the peptide. For guidance on preparing common stock concentrations, refer to the table below.
- **Vortexing:** Gently vortex the solution until the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional but Recommended):** For cell culture and in vivo studies, it is advisable to sterilize the peptide solution. This can be achieved by filtering the solution through a 0.22 μm syringe filter into a new sterile tube.[2]
- **Storage:** Store the reconstituted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2] Always protect the solution from light.[1]

Preparation of Stock Solutions

The following table provides the required volumes of water to prepare common stock solutions from 1 mg, 5 mg, and 10 mg of **HAIYPRH hydrochloride** powder.

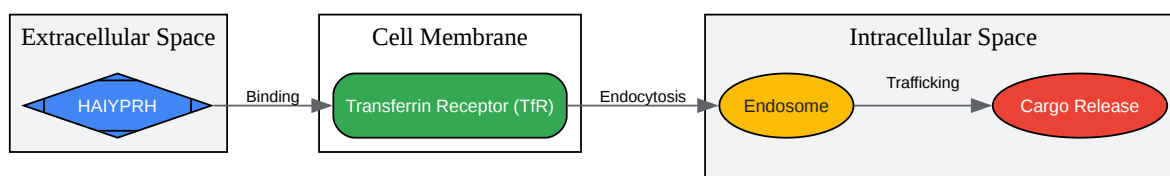
| Desired Concentration | Mass of HAIYPRH hydrochloride | Volume of Water to Add |
|-----------------------|-------------------------------|------------------------|
| 1 mM | 1 mg | 1.0759 mL |
| 5 mg | 5.3795 mL | |
| 10 mg | 10.7589 mL | |
| 5 mM | 1 mg | 0.2152 mL |
| 5 mg | 1.0759 mL | |
| 10 mg | 2.1518 mL | |
| 10 mM | 1 mg | 0.1076 mL |
| 5 mg | 0.5379 mL | |
| 10 mg | 1.0759 mL | |

Table based on data from MedChemExpress.[1][2]

Signaling Pathway and Experimental Workflow

HAIYPRH-Mediated Cellular Uptake

HAIYPRH hydrochloride functions as a ligand that specifically binds to the transferrin receptor (TfR) on the cell surface.[1][3] This binding event triggers receptor-mediated endocytosis, allowing the peptide and any conjugated cargo (e.g., nanoparticles, drugs) to be internalized by the cell. This mechanism is particularly effective for delivering therapeutics across the blood-brain barrier and into tumors that overexpress TfR.[4]

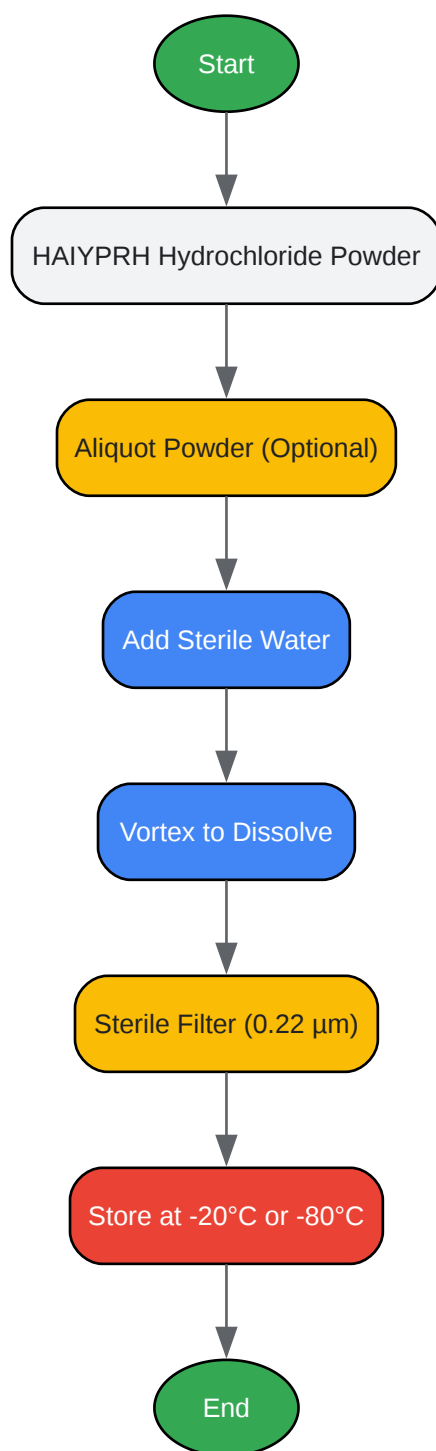


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HAIYPRH binds to TfR, initiating endocytosis and cargo release.

Experimental Workflow for Dissolution

The following diagram illustrates the standardized workflow for dissolving **HAIYPRH hydrochloride**.



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*Workflow for the dissolution and storage of **HAIYPRH hydrochloride**.*

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